

Application Notes and Protocols for Preclinical Efficacy Testing of Gallanilide

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Compound of Interest

Compound Name: Gallanilide

Cat. No.: B1209047

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Introduction

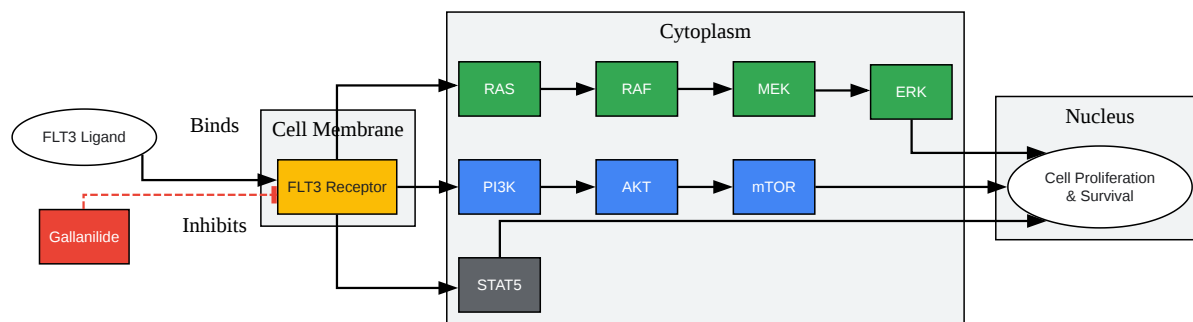
Gallanilide is an investigational small molecule inhibitor targeting key signaling pathways implicated in oncology, inflammatory disorders, and fibrotic diseases. It is a potent, orally bioavailable dual inhibitor of FMS-like tyrosine kinase 3 (FLT3) and Janus kinases (JAKs), particularly JAK1 and JAK2. Furthermore, preclinical data suggest that **Gallanilide** indirectly modulates the transforming growth factor-beta (TGF- β) signaling pathway, a critical mediator of fibrosis. These application notes provide detailed protocols for evaluating the in vivo efficacy of **Gallanilide** in relevant animal models of acute myeloid leukemia (AML), rheumatoid arthritis, and organ fibrosis.

Mechanism of Action

Gallanilide exerts its therapeutic effects by inhibiting the phosphorylation and activation of its target kinases. By blocking FLT3, it aims to halt the proliferation of leukemic cells in AML, particularly those harboring FLT3 internal tandem duplication (FLT3-ITD) mutations.[1] Inhibition of the JAK/STAT pathway is intended to dampen the inflammatory cytokine signaling that drives autoimmune diseases like rheumatoid arthritis.[2][3] The compound's impact on TGF- β signaling suggests a potential to ameliorate the excessive extracellular matrix deposition characteristic of fibrotic conditions.[4][5]

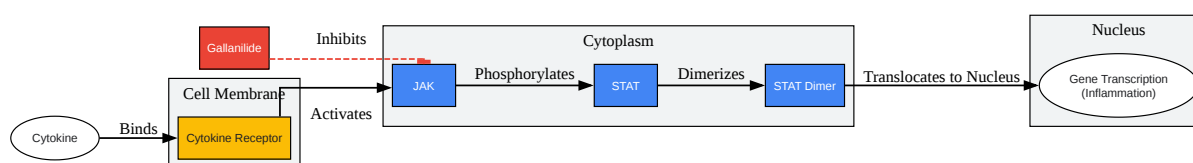
Signaling Pathways Overview

Below are simplified diagrams of the signaling pathways targeted by **Gallanilide**.



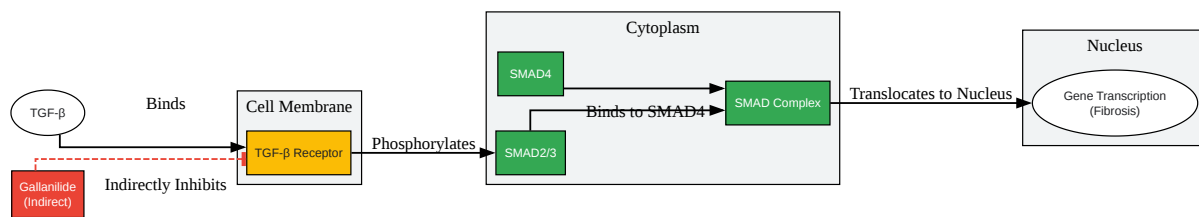
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FLT3 Signaling Pathway



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JAK/STAT Signaling Pathway

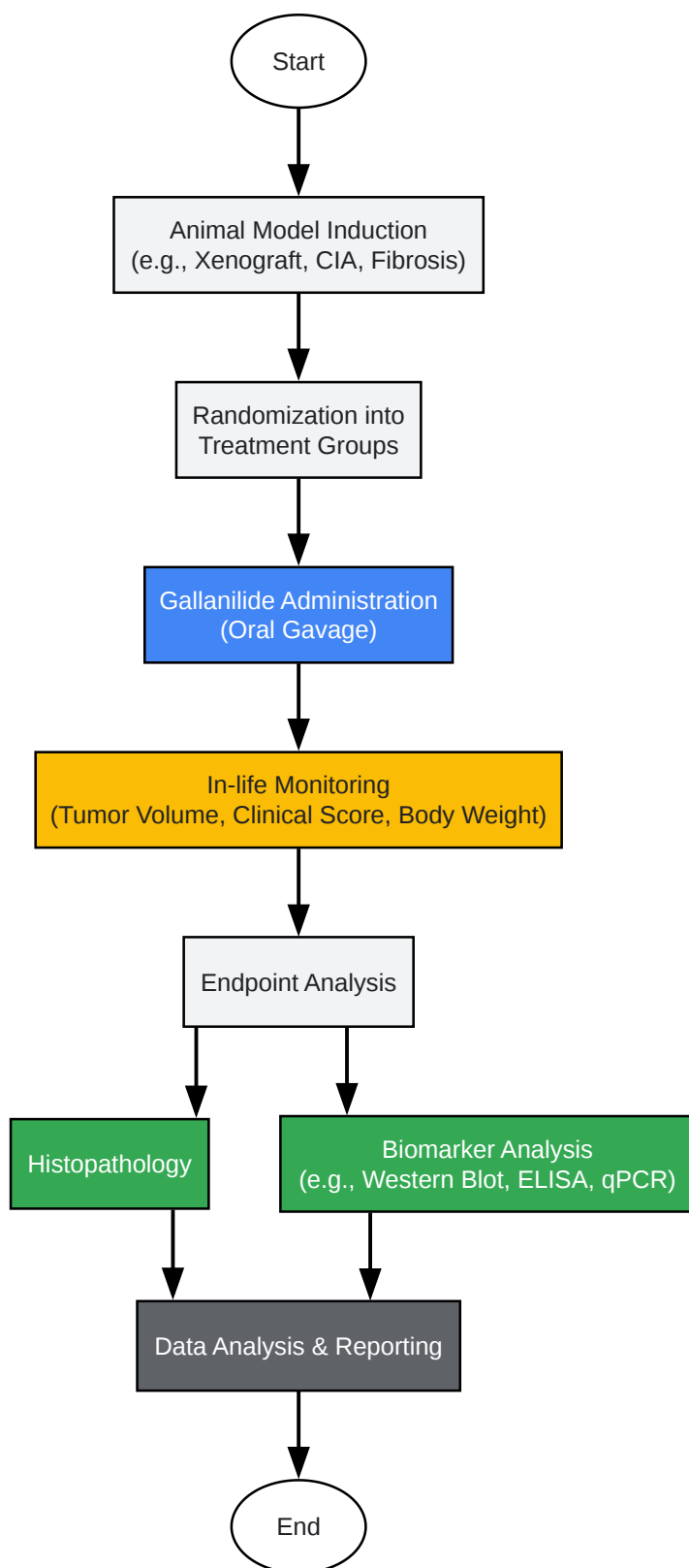


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TGF-β Signaling Pathway

General Experimental Workflow

The following diagram outlines a typical workflow for an in vivo efficacy study of **Gallanilide**.



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